

Ganoderic Acid D2: A Comprehensive Technical Overview for Researchers

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Compound of Interest

Compound Name: *Ganoderic acid D2*

Cat. No.: *B1591029*

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An in-depth exploration of the chemical identity, properties, and biological significance of **Ganoderic acid D2**, a prominent triterpenoid from *Ganoderma lucidum*.

Abstract

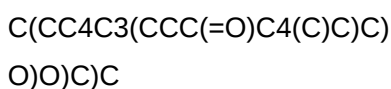
Ganoderic acid D2, a lanostane-type triterpenoid isolated from the revered medicinal mushroom *Ganoderma lucidum*, has garnered significant attention within the scientific community. This technical guide provides a detailed overview of **Ganoderic acid D2**, focusing on its chemical identifiers, physicochemical properties, and summarizing its known biological activities and underlying mechanisms of action. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Identity and Descriptors

Accurate identification of a chemical entity is paramount for research and development.

Ganoderic acid D2 is registered under the CAS number 97653-94-6.^{[1][2][3]} A comprehensive list of its chemical identifiers is provided in the table below, offering a standardized reference for this compound.

Identifier Type	Value	Source(s)
CAS Number	97653-94-6	[1][2][3]
Molecular Formula	C ₃₀ H ₄₂ O ₈	[1][2][4]
Molecular Weight	530.66 g/mol	[1][2]
IUPAC Name	(6R)-6- [(5R,7S,10S,12S,13R,14R,17 R)-7,12-dihydroxy- 4,4,10,13,14-pentamethyl- 3,11,15-trioxo- 1,2,5,6,7,12,16,17- octahydrocyclopenta[a]phenan thren-17-yl]-2-methyl-4- oxoheptanoic acid	[4]
Synonyms	7,12-Dihydroxy-3,11,15,23- tetraoxolanost-8-en-26-oic acid; 7,12-Dihydroxy- 3,11,15,23-tetraoxo- (7beta,12beta)-Lanost-8-en- 26-oic acid	[4]
InChI	InChI=1S/C30H42O8/c1- 14(10-16(31)11- 15(2)26(37)38)17-12- 21(34)30(7)22-18(32)13-19- 27(3,4)20(33)8-9- 28(19,5)23(22)24(35)25(36)29 (17,30)6/h14-15,17- 19,25,32,36H,8-13H2,1-7H3, (H,37,38)	[4]
InChIKey	LCIUOVOXWPIXOR- UHFFFAOYSA-N	[4]
SMILES	CC(CC(=O)CC(C)C(=O)O)C1 CC(=O)C2(C1(C(C(=O)C3=C2	[4]



Physicochemical Properties

Understanding the physicochemical properties of **Ganoderic acid D2** is crucial for its handling, formulation, and for interpreting its biological activity.

Property	Value	Source(s)
Purity	>98% (HPLC)	[1][3]
Solubility	Soluble in Methanol and DMSO.	[1][4]
Storage	2-8°C	[1]
Structure Type	Triterpenoid	[1]

Biological Activities and Potential Applications

Ganoderic acids, as a class of triterpenoids from *Ganoderma* species, are known for a wide array of biological activities, including anti-tumor, hepatoprotective, and 5-alpha reductase inhibitory effects.[5] While specific experimental data and signaling pathways for **Ganoderic acid D2** were not detailed in the provided search results, the general activities of this compound class suggest its potential as a valuable lead compound in drug discovery. Further research is warranted to elucidate the specific mechanisms and therapeutic potential of **Ganoderic acid D2**.

Experimental Considerations

For researchers intending to work with **Ganoderic acid D2**, several practical considerations are important.

Solubility and Preparation of Stock Solutions

For in vitro assays, **Ganoderic acid D2** can be dissolved in methanol or dimethyl sulfoxide (DMSO).[1][4] It is advisable to prepare concentrated stock solutions in these solvents, which

can then be diluted to the final desired concentration in aqueous buffers or cell culture media. It is crucial to consider the final concentration of the organic solvent in the experimental setup to avoid any solvent-induced artifacts.

Handling and Storage

Ganoderic acid D2 should be stored at 2-8°C to maintain its stability and integrity.^[1] Proper storage is essential to prevent degradation and ensure the reproducibility of experimental results.

Future Directions

The comprehensive characterization of **Ganoderic acid D2** presented in this guide provides a solid foundation for future research. Key areas for further investigation include:

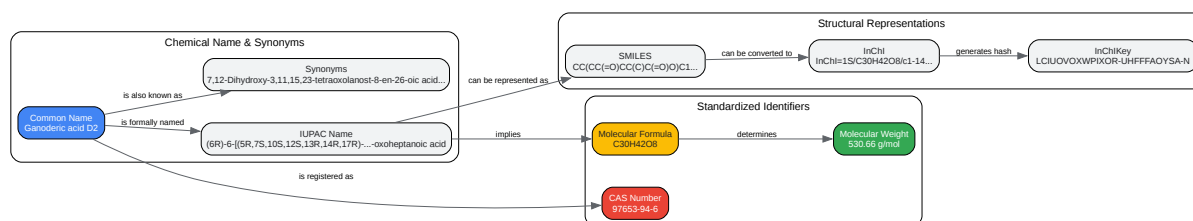
- Elucidation of specific biological targets and signaling pathways.
- In-depth investigation of its pharmacokinetic and pharmacodynamic properties.
- Evaluation of its efficacy and safety in preclinical animal models for various diseases.
- Development of optimized extraction and purification protocols to improve yield and purity.

Conclusion

Ganoderic acid D2 is a well-defined triterpenoid with significant potential for further scientific exploration. This technical guide consolidates the currently available information on its chemical identity and fundamental properties, providing a critical resource for the research community. As our understanding of the intricate biological roles of natural products continues to grow, compounds like **Ganoderic acid D2** will undoubtedly play a crucial role in the development of novel therapeutic strategies.

Appendix: Logical Relationship of Chemical Identifiers

The following diagram illustrates the hierarchical and interconnected nature of the various chemical identifiers for **Ganoderic acid D2**.



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Caption: Interconnectivity of **Ganoderic acid D2** chemical identifiers.** Interconnectivity of **Ganoderic acid D2** chemical identifiers.

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